

Commercial Suppliers and Technical Guide for Research-Grade Disperse Red 177

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 177

Cat. No.: B1581144

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 177 is a synthetic azo dye belonging to the benzothiazole class. While extensively utilized in the textile industry for dyeing polyester fabrics due to its vibrant red hue and good fastness properties, its potential applications in a research setting, particularly as a fluorescent probe, are less documented. This guide provides a comprehensive overview of commercially available **Disperse Red 177** for research purposes, its physicochemical properties, and representative protocols for its potential use in cellular imaging, drawing parallels with structurally and functionally similar lipophilic dyes.

Commercial Availability of Research-Grade Disperse Red 177

Several chemical suppliers offer **Disperse Red 177**, which may be suitable for research applications. While the designation "research-grade" can vary between suppliers, it typically implies a higher purity and better characterization than industrial-grade dyes. Researchers should always request a certificate of analysis (CoA) to verify the purity and identity of the compound.

Potential suppliers for research quantities of **Disperse Red 177** include:

- MedchemExpress: A supplier of a wide range of research chemicals and biochemicals.

- Biosynth: A supplier of fine chemicals and custom synthesis services for the life science industry.
- Alfa Chemistry: A global supplier of chemicals for research and development.
- Various other suppliers on platforms like ChemNet and Molbase: These platforms list multiple suppliers, primarily based in Asia, offering **Disperse Red 177**. Purity and documentation should be carefully verified when sourcing from these platforms.

It is crucial for researchers to contact these suppliers directly to inquire about the availability of high-purity batches and to obtain detailed technical data sheets and certificates of analysis.

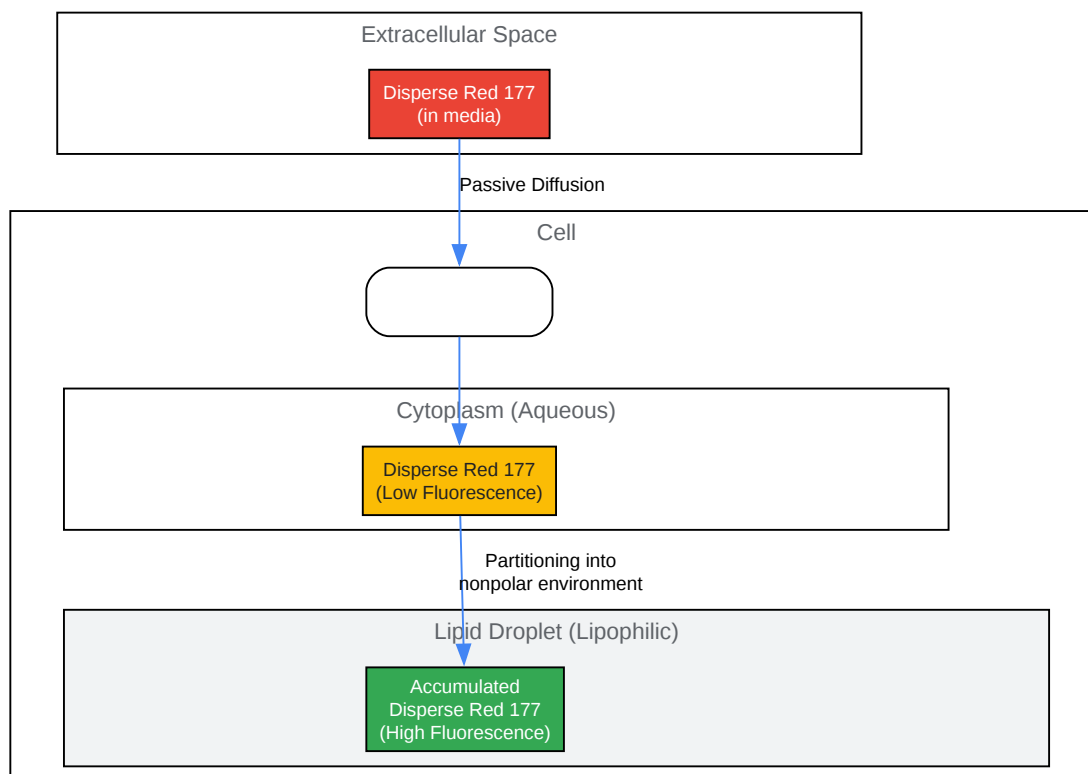
Physicochemical and Technical Data

The following table summarizes the key quantitative data for **Disperse Red 177**, compiled from various supplier and chemical database sources.

Property	Value	Reference(s)
Chemical Name	2-[(2-cyanoethyl){4-[(E)-(6-nitro-1,3-benzothiazol-2-yl)diazenyl]phenyl}amino]ethyl acetate	[1]
Synonyms	C.I. Disperse Red 177, Disperse Red FRL	[2]
CAS Number	58051-98-2, 68133-69-7	[2][3][4]
Molecular Formula	C ₂₀ H ₁₈ N ₆ O ₄ S	[2][3][4][5]
Molecular Weight	438.46 g/mol	[3][4][5]
Appearance	Red to dark red powder/grain	[5][6]
Melting Point	167 °C	[5][7]
Boiling Point	~665.8 °C (Predicted)	[3][5]
Solubility	Insoluble in water; Soluble in organic solvents like DMSO and acetone.	[5]
Purity	>98% (as stated by some suppliers, verification with CoA is required)	[8]

Hypothetical Mechanism of Cellular Interaction

As a lipophilic molecule, **Disperse Red 177** is expected to interact with cells by passively diffusing across the plasma membrane. Its hydrophobic nature would lead to its accumulation in lipid-rich environments within the cell, such as the membranes of organelles and particularly lipid droplets. This mechanism is common to other lipophilic fluorescent stains like Nile Red and BODIPY. The fluorescence of such dyes is often environmentally sensitive, exhibiting enhanced quantum yield in nonpolar environments, which would make lipid droplets appear brightly stained against the aqueous cytoplasm.



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Caption: Conceptual diagram of the cellular uptake and accumulation of a lipophilic dye.

Representative Experimental Protocols

Due to the lack of published research protocols for the use of **Disperse Red 177** in biological imaging, the following methodologies are adapted from standard protocols for other lipophilic red fluorescent dyes, such as Nile Red and BODIPY 493/503, which are commonly used to stain intracellular lipid droplets.[9][10][11][12][13][14] These protocols should serve as a starting point for optimization.

Preparation of Staining Stock Solution

- Prepare a 1 mM stock solution of **Disperse Red 177** in high-purity, anhydrous dimethyl sulfoxide (DMSO).

- Sonicate briefly if necessary to ensure complete dissolution.
- Aliquot the stock solution into small, single-use volumes and store at -20°C, protected from light and moisture. Avoid repeated freeze-thaw cycles.

Staining Protocol for Live Adherent Cells

- Plate cells on glass-bottom dishes or coverslips and culture to the desired confluency (typically 60-80%).
- Prepare a fresh working staining solution by diluting the 1 mM stock solution in a serum-free culture medium or phosphate-buffered saline (PBS) to a final concentration of 0.5-2 μ M. The optimal concentration should be determined empirically.
- Remove the culture medium from the cells and wash once with warm PBS.
- Add the staining solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- Remove the staining solution and wash the cells two to three times with warm PBS to remove excess dye and reduce background fluorescence.
- Add fresh, pre-warmed culture medium or an appropriate imaging buffer to the cells.
- Proceed with imaging immediately using fluorescence microscopy.

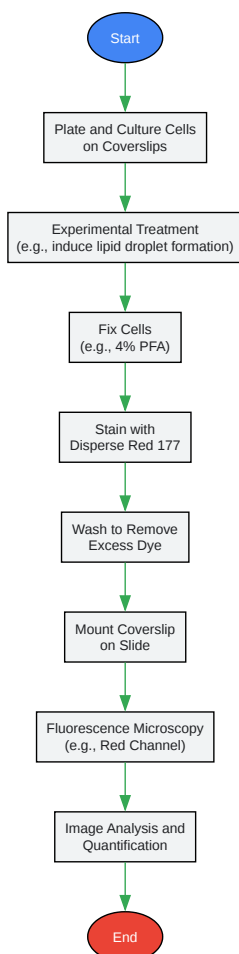
Staining Protocol for Fixed Cells

- Culture and treat cells as required on coverslips.
- Wash cells with PBS.
- Fix the cells with 4% paraformaldehyde (PFA) in PBS for 15-20 minutes at room temperature.
- Wash the fixed cells three times with PBS.
- Prepare the staining solution as described for live-cell staining (Step 1.2).

- Incubate the fixed cells with the staining solution for 20-30 minutes at room temperature, protected from light.
- Wash the cells three times with PBS.
- (Optional) Counterstain nuclei with a suitable stain like DAPI.
- Mount the coverslips onto microscope slides using an appropriate mounting medium.
- Image using fluorescence microscopy.

Experimental Workflow and Visualization

The following diagram illustrates a typical workflow for a cell-based fluorescence microscopy experiment using a lipophilic dye like **Disperse Red 177**.



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Caption: A typical experimental workflow for staining fixed cells with a lipophilic dye.

Conclusion

Disperse Red 177 is a readily available dye with physicochemical properties that suggest its potential as a lipophilic fluorescent stain for biological research. While direct, published applications in this area are currently lacking, this guide provides researchers with the necessary information on its sourcing, properties, and representative protocols to explore its utility in cellular imaging. It is imperative that researchers obtain high-purity material and perform thorough validation and optimization of staining conditions for their specific cell types and experimental questions. The provided workflows and diagrams, based on analogous well-characterized dyes, offer a solid foundation for these investigations.

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Research-Grade Disperse Red 177]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581144#commercial-suppliers-of-research-grade-disperse-red-177]

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